

Application Notes and Protocols for RS-93522 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: RS-93522

Cat. No.: B1680139

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Introduction

RS-93522 is a dihydropyridine derivative that exhibits a dual mechanism of action, functioning as both a calcium channel antagonist and a phosphodiesterase (PDE) inhibitor.[1] Initially developed by Roche Bioscience for the treatment of hypertension, its development was discontinued.[2] Despite its discontinued status, the compound's distinct pharmacological profile makes it a subject of interest for in vitro studies, particularly in the context of high-throughput screening (HTS) for novel modulators of calcium channels and phosphodiesterases. These application notes provide detailed protocols for representative HTS assays relevant to the activities of **RS-93522**.

Data Presentation

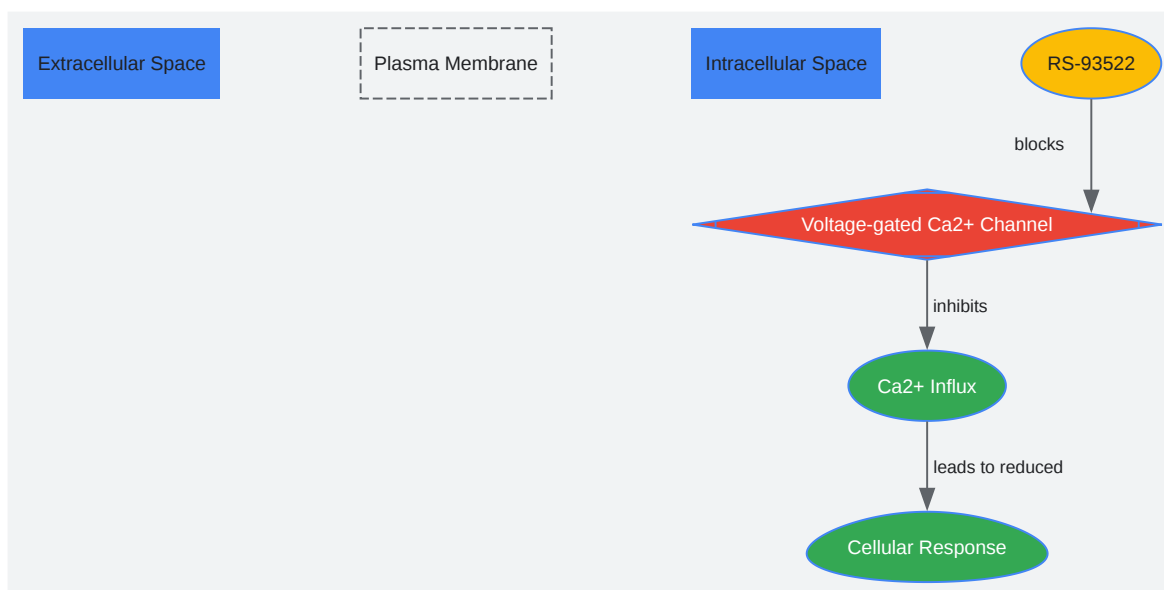
The following table summarizes the quantitative data reported for **RS-93522**'s biological activities.

Target/Assay	Cell Type/System	Parameter	Value	Reference
Calcium Channel Blockade	Cultured Vascular Smooth Muscle Cells	IC50 (45Ca uptake)	10 nM	[1]
Negative Inotropic Effect	Cultured Chick Embryo Ventricular Cells	IC50 (Amplitude of contraction)	79 nM	[1]
Phosphodiesterase Inhibition	Myocardial Homogenates	IC50	16 μ M	[1]

Signaling Pathways

The dual activities of **RS-93522** impact two distinct signaling pathways: the calcium signaling pathway and the cyclic adenosine monophosphate (cAMP) signaling pathway.

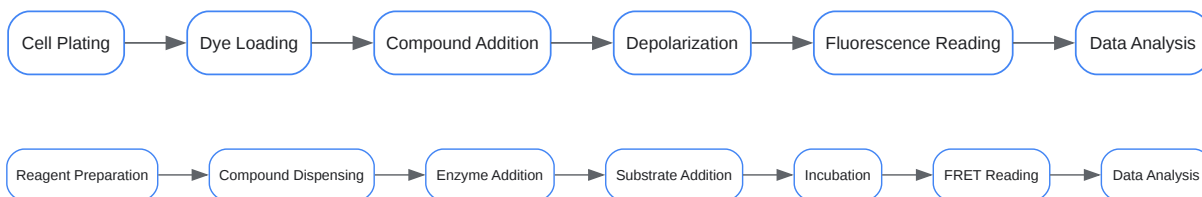
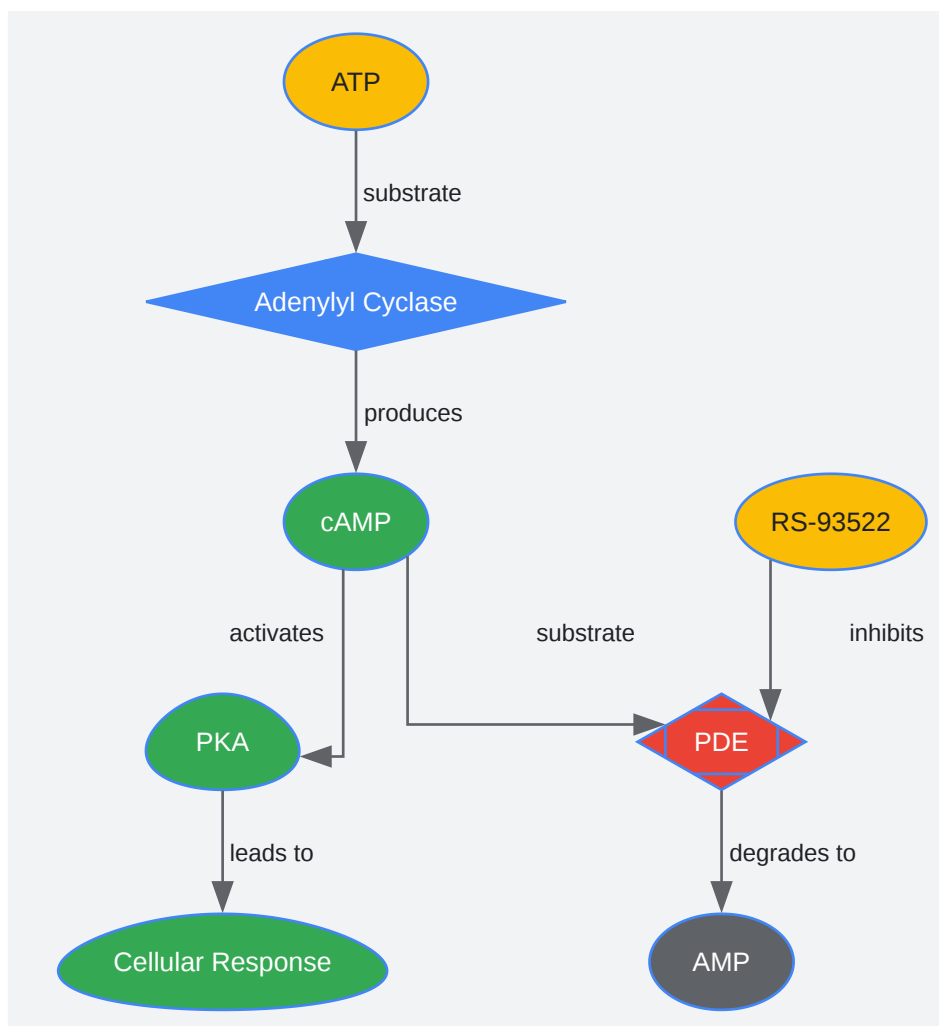
Calcium Channel Blockade by RS-93522



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Caption: Signaling pathway of **RS-93522** as a calcium channel blocker.

Phosphodiesterase Inhibition by RS-93522



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References

- 1. A dihydropyridine calcium channel blocker with phosphodiesterase inhibitory activity: effects on cultured vascular smooth muscle and cultured heart cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. RS 93522 - AdisInsight [adisinsight.springer.com]
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